

handling 2,3,4,5-Tetrabromobenzoic acid stability issues

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Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

Cat. No.: S1493460

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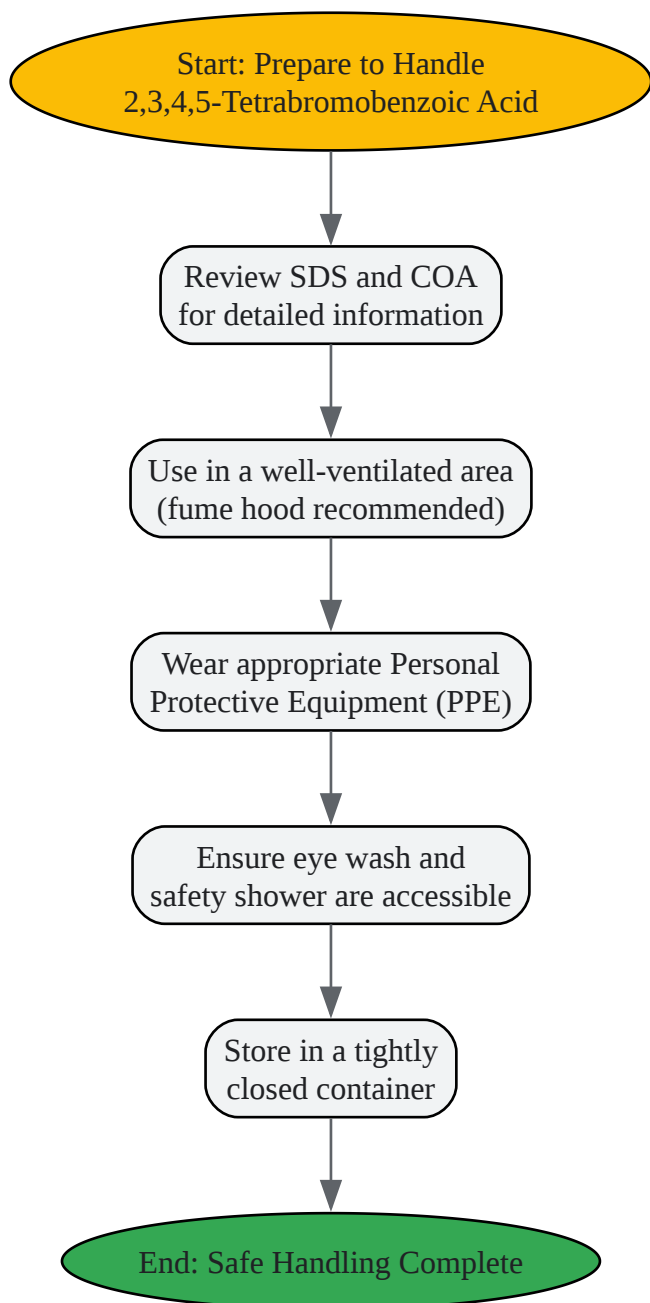
Chemical Properties & Safety Information

The table below summarizes the key identified information for **2,3,4,5-Tetrabromobenzoic Acid** (CAS No. 27581-13-1) [1].

Property	Specification / Hazard
CAS Number	27581-13-1 [1]
Physical Form	Certified Reference Material (in solution: 100 µg/mL in Toluene:THF (85:15)) [1]
Melting Point	-93 °C [1]
Boiling Point	110.6 °C [1]
Flash Point	40 °F (4 °C) (closed cup) [1]
Hazard Statements	Aspiration hazard if swallowed; Highly flammable; Harmful if swallowed; Irritating to skin and respiratory system; May cause drowsiness and dizziness; Suspect cancer hazard [1]

Safe Handling & Storage Workflow

The following diagram outlines the core safety procedures for handling this compound, based on the precautionary statements from its Safety Data Sheet (SDS) [1].



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Frequently Asked Questions

- **What is the primary source of human exposure to this compound?** While used in chemical synthesis, **2,3,4,5-Tetrabromobenzoic Acid (TBBA)** is also known as a urinary metabolite of TBB, a component of the flame retardant Firemaster 550. Exposure in the general population can occur through contact with household dust from products containing this flame retardant [2].
- **What are the critical safety precautions to take?** Key precautions include [1]:
 - **Personal Protection:** Wear protective gloves and avoid getting the chemical on your skin, clothing, or in your eyes. Use respiratory protection if ventilation is inadequate.
 - **Hygiene:** Wash hands thoroughly after handling. Do not take internally.
 - **Training:** Only personnel trained in handling hazardous chemicals should use this product.

Information Limitations & Next Steps

The current search results provide a solid foundation for safety but lack specific experimental data on the compound's stability (e.g., sensitivity to light, air, long-term storage conditions) and detailed decomposition pathways.

To build a more comprehensive troubleshooting guide, I recommend these steps:

- **Consult the Source:** Obtain and thoroughly review the full **Safety Data Sheet (SDS)** from your chemical supplier, which should contain detailed stability and reactivity information [1].
- **Perform Controlled Tests:** Conduct small-scale stress tests (exposing the compound to light, heat, and moisture) to empirically determine its stability profile under your specific laboratory conditions.
- **Specialized Search:** Search scientific databases for journal articles that detail the use of this specific compound in experimental procedures.

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References

1. CAS No. 27581-13-1 - 2 , 3 , 4 , 5 - Tetrabromobenzoic - AccuStandard acid [accustandard.com]
2. Urinary Tetrabromobenzoic (TBBA) as a Biomarker of Exposure... Acid [pmc.ncbi.nlm.nih.gov]

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